

FTIR Characterization Guide: 4-Bromo-N-(2,3-dimethylphenyl)benzamide

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Compound of Interest

Compound Name: 4-bromo-N-(2,3-dimethylphenyl)benzamide
CAS No.: 331270-86-1
Cat. No.: B2874602

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Executive Summary & Structural Context

Compound Class: N-arylbenzamide (Benzanilide) Key Structural Features:

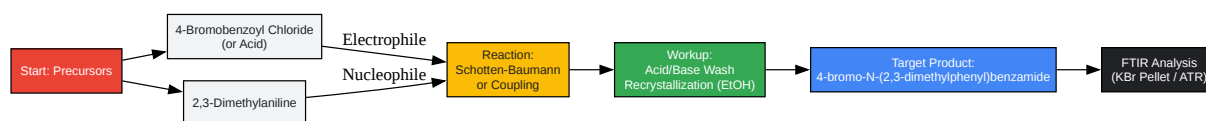
- Amide Linkage (-CONH-): The core scaffold connecting two aromatic rings.
- 4-Bromo Substituent: Located at the para position of the benzoyl ring.
- 2,3-Dimethyl Substitution: Located on the aniline ring (ortho/meta positions), introducing steric bulk and electron-donating effects.

Application: This compound serves as a critical intermediate in the synthesis of antimicrobial agents and bioactive scaffolds. Its spectral validation relies on confirming the formation of the secondary amide bond while retaining the halogen and alkyl functionalities.

Experimental Protocol: Synthesis & Spectral Acquisition

To ensure reproducible spectral data, the following protocol is recommended for synthesis verification and sample preparation.

Workflow Diagram: Synthesis & Characterization



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Figure 1: Step-by-step workflow from precursor selection to spectral validation.

Methodology

- Sample Preparation:
 - Solid State: Grind 1–2 mg of the dry, recrystallized product with 100 mg of spectroscopic-grade KBr. Press into a transparent pellet.
 - ATR (Alternative): Place pure solid directly on the Diamond/ZnSe crystal. Apply high pressure to ensure contact.
- Acquisition Parameters:
 - Range: 4000–400 cm^{-1} [\[1\]](#)
 - Resolution: 4 cm^{-1}
 - Scans: 32 (minimum) to reduce signal-to-noise ratio.

Spectral Analysis: Characteristic Peaks

The FTIR spectrum of **4-bromo-N-(2,3-dimethylphenyl)benzamide** is defined by three primary regions. The formation of the amide bond causes distinct shifts from the starting materials.

Region 1: High Wavenumber (4000–2500 cm^{-1})

- N-H Stretching (3250–3300 cm^{-1}):
 - Observation: A single, sharp band.
 - Causality: Represents the secondary amide (-CONH-). Unlike the starting material (2,3-dimethylaniline), which shows a doublet (symmetric/asymmetric stretches ~3300/3400 cm^{-1}), the product shows only one peak.
 - Shift Note: Hydrogen bonding typically broadens this peak and shifts it to lower frequencies compared to the free amide.
- C-H Stretching (3100–2800 cm^{-1}):
 - Aromatic C-H: Weak bands >3000 cm^{-1} .
 - Aliphatic C-H (Methyls): Distinct bands at 2920 cm^{-1} (asymmetric) and 2850 cm^{-1} (symmetric) arising from the 2,3-dimethyl groups.

Region 2: The Double Bond Region (1700–1500 cm^{-1})

This is the most critical region for confirmation.

- Amide I (C=O Stretch): 1640–1660 cm^{-1}
 - Observation: Strong, intense band.
 - Comparison: Significantly lower than the carbonyl of 4-bromobenzoyl chloride (~1770 cm^{-1}) or 4-bromobenzoic acid (~1680–1700 cm^{-1}).
 - Electronic Effect: The conjugation with the aromatic ring and the electron-donating nature of the N-aryl group lowers the frequency relative to aliphatic amides.
- Amide II (N-H Bend + C-N Stretch): 1530–1550 cm^{-1}
 - Observation: Medium-to-strong band.

- Diagnostic: This band is absent in the starting materials. Its presence confirms the formation of the secondary amide linkage.
- Aromatic C=C Ring Stretch: $\sim 1590\text{ cm}^{-1}$ and $\sim 1480\text{ cm}^{-1}$.

Region 3: Fingerprint & Substituents ($1500\text{--}500\text{ cm}^{-1}$)

- C-Br Stretching: 1070 cm^{-1} and 1010 cm^{-1}
 - Aryl bromides typically show vibrations in this region. The 4-bromo substitution pattern is often corroborated by a strong band around 1070 cm^{-1} .
- Para-Substitution (Benzoyl Ring): $\sim 820\text{--}840\text{ cm}^{-1}$ (C-H out-of-plane bending for p-disubstituted benzene).
- 2,3-Disubstitution (Aniline Ring): $\sim 760\text{--}780\text{ cm}^{-1}$ (C-H out-of-plane bending for vicinal substitution).

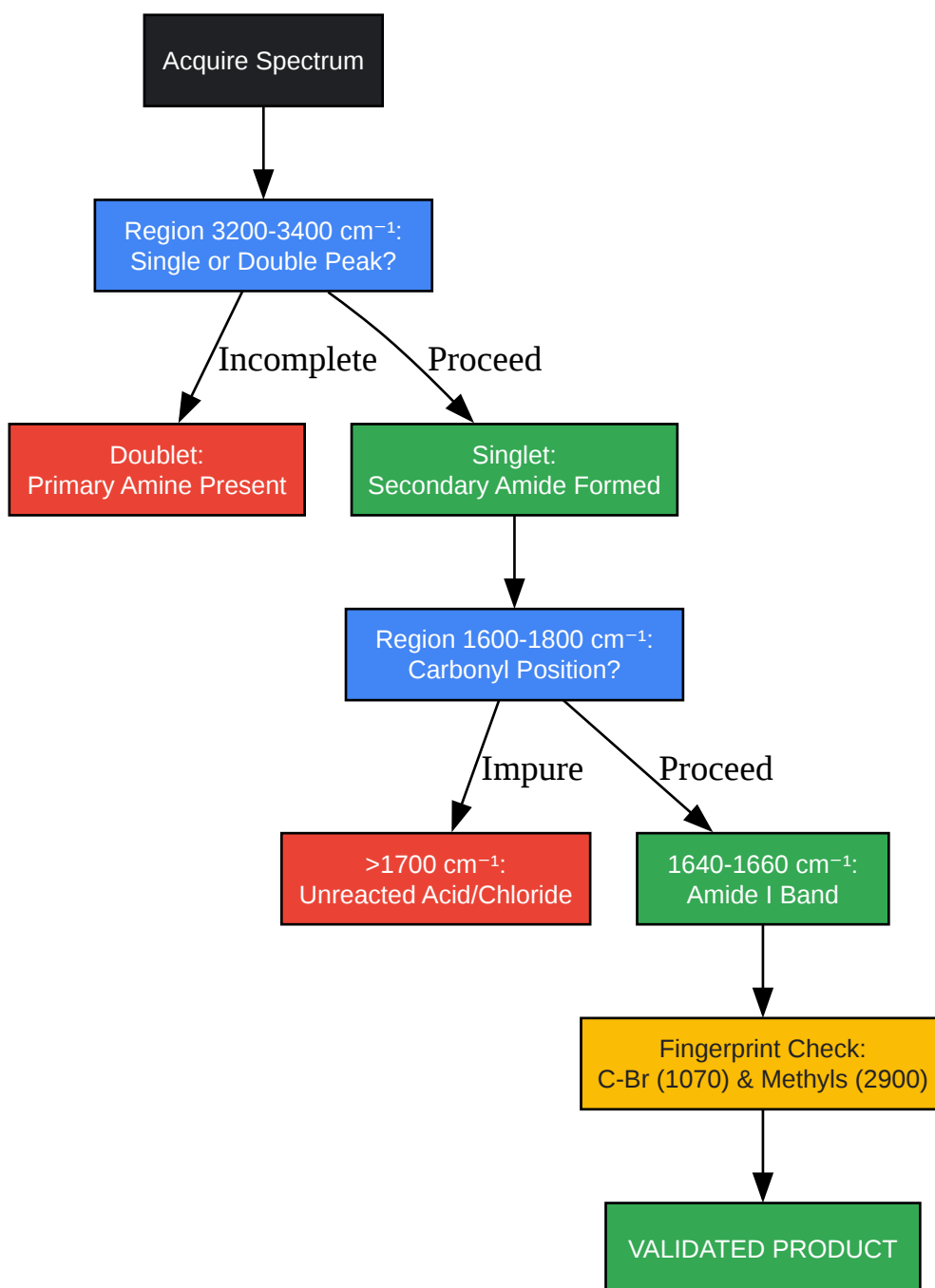
Comparative Analysis: Product vs. Alternatives

This section objectively compares the product's spectrum against its precursors to validate the reaction outcome.

Table 1: Spectral Comparison for Reaction Monitoring

Functional Group	Precursor A (2,3-Dimethylaniline)	Precursor B (4-Bromobenzoyl Chloride)	Target Product (4-Bromo-N-(2,3-dimethylphenyl)benzamide)	Validation Logic
N-H Stretch	Doublet (3450, 3350 cm^{-1})	None	Singlet (3250–3300 cm^{-1})	Conversion of primary amine to secondary amide.
C=O[2] Stretch	None	~1770 cm^{-1} (Acid Chloride)	1640–1660 cm^{-1} (Amide I)	Formation of amide bond; loss of reactive acyl chloride.
Amide II	N-H Bend (~1620 cm^{-1})	None	1530–1550 cm^{-1}	Specific to secondary amides (coupling confirmation).
Aliphatic C-H	2920, 2850 cm^{-1} (Methyls)	None	2920, 2850 cm^{-1}	Retention of the dimethyl group.
C-Br Stretch	None	~1070 cm^{-1}	~1070 cm^{-1}	Retention of the bromine substituent.

Logic Tree: Spectral Interpretation



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Figure 2: Decision logic for interpreting the FTIR spectrum during synthesis monitoring.

References

- Gowda, B. T., et al. (2011). "Crystal structure of N-(2,3-dimethylphenyl)-4-methylbenzamide." Acta Crystallographica Section E. [Link](#)

- Context: Provides structural data and analog comparisons for N-(2,3-dimethylphenyl)benzamides.
- Sigma-Aldrich. (n.d.). "4-Bromobenzamide Product Information." [Link](#)
 - Context: Baseline spectral data for the 4-bromobenzamide moiety.[3]
- NIST Chemistry WebBook. "Infrared Spectroscopy of Benzanilides." [Link](#)
 - Context: General reference for amide group frequencies in arom
- SpectraBase. "4-Bromo-N-methylbenzamide Vapor Phase IR." [Link](#)
 - Context: Comparative spectral data for the 4-bromo-benzamide fragment.[3][4]

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Sources

- 1. spectroscopyonline.com [spectroscopyonline.com]
- 2. IR Absorption Table [webspectra.chem.ucla.edu]
- 3. 282091-66-1|4-Bromo-n-(2,4-dimethylphenyl)benzamide|BLD Pharm [bldpharm.com]
- 4. pure.kfupm.edu.sa [pure.kfupm.edu.sa]
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